

what is the chemical formula of Diterbium trioxalate

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Compound of Interest

Compound Name: *Diterbium trioxalate*

Cat. No.: *B12342507*

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An In-depth Technical Guide to Diterbium Trioxalate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diterbium trioxalate ($\text{Tb}_2(\text{C}_2\text{O}_4)_3$) is an inorganic compound of terbium and the oxalate anion. It is a key precursor in the synthesis of terbium oxides and terbium-based phosphors, which have significant applications in lighting, displays, and medical imaging. This guide provides a comprehensive overview of its chemical properties, synthesis, and handling, with a focus on its relevance to research and development.

Chemical and Physical Properties

Diterbium trioxalate is typically isolated as a decahydrate ($\text{Tb}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$), which is a white solid.^{[1][2]} The anhydrous form can be obtained through controlled heating.^[1] A summary of its key properties is presented in the table below.

Property	Value
Chemical Formula	$\text{Tb}_2(\text{C}_2\text{O}_4)_3$ (anhydrous)[1] $\text{Tb}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$ (decahydrate)[2][3]
Molecular Weight	587.95 g/mol (anhydrous)[4] 762.05 g/mol (decahydrate)[2][3]
Appearance	White solid; decahydrate exhibits green luminescence under ultraviolet light.[1]
Solubility	Insoluble in water.
CAS Number	996-33-8 (anhydrous)[4] 24670-06-2 (decahydrate)[2]

Synthesis and Experimental Protocols

Diterbium trioxalate decahydrate is synthesized via a precipitation reaction in an aqueous solution.[1]

Experimental Protocol: Precipitation Synthesis of Diterbium Trioxalate Decahydrate

Materials:

- Terbium(III) chloride (TbCl_3) or Terbium(III) nitrate ($\text{Tb}(\text{NO}_3)_3$)
- Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$) or a soluble oxalate salt (e.g., $(\text{NH}_4)_2\text{C}_2\text{O}_4$)
- Deionized water
- Ethanol (for washing)
- Beakers, magnetic stirrer, filtration apparatus (e.g., Büchner funnel), drying oven

Procedure:

- Prepare Reactant Solutions:

- Dissolve a stoichiometric amount of a terbium(III) salt (e.g., TbCl_3) in deionized water to create a clear solution.
- In a separate beaker, dissolve a stoichiometric excess of oxalic acid or an oxalate salt in deionized water.
- Precipitation:
 - While stirring the terbium(III) salt solution, slowly add the oxalic acid solution.
 - A white precipitate of **diterbium trioxalate** decahydrate will form immediately.
 - Continue stirring for a set period (e.g., 1-2 hours) to ensure complete precipitation.
- Isolation and Purification:
 - Filter the precipitate using a Büchner funnel.
 - Wash the precipitate several times with deionized water to remove any unreacted starting materials and byproducts.
 - Perform a final wash with ethanol to aid in drying.
- Drying:
 - Dry the purified precipitate in a drying oven at a low temperature (e.g., 60-80 °C) to obtain the decahydrate form. Higher temperatures will lead to the loss of water of hydration.

Thermal Decomposition

The thermal decomposition of **diterbium trioxalate** decahydrate is a multi-step process that is crucial for the synthesis of terbium oxides. The process can be monitored using thermogravimetric analysis (TGA).

Temperature Range (°C)	Mass Loss	Evolved Species	Solid Product
~100 - 250	~23.6%	H ₂ O	Anhydrous Tb ₂ (C ₂ O ₄) ₃
~300 - 450	~29.9%	CO, CO ₂	Intermediate terbium oxycarbonate
> 600	~10.5%	CO ₂	Terbium(III,IV) oxide (Tb ₄ O ₇) in air ^[1]

Note: The exact temperatures and mass losses can vary depending on the heating rate and atmosphere.

Applications in Research and Development

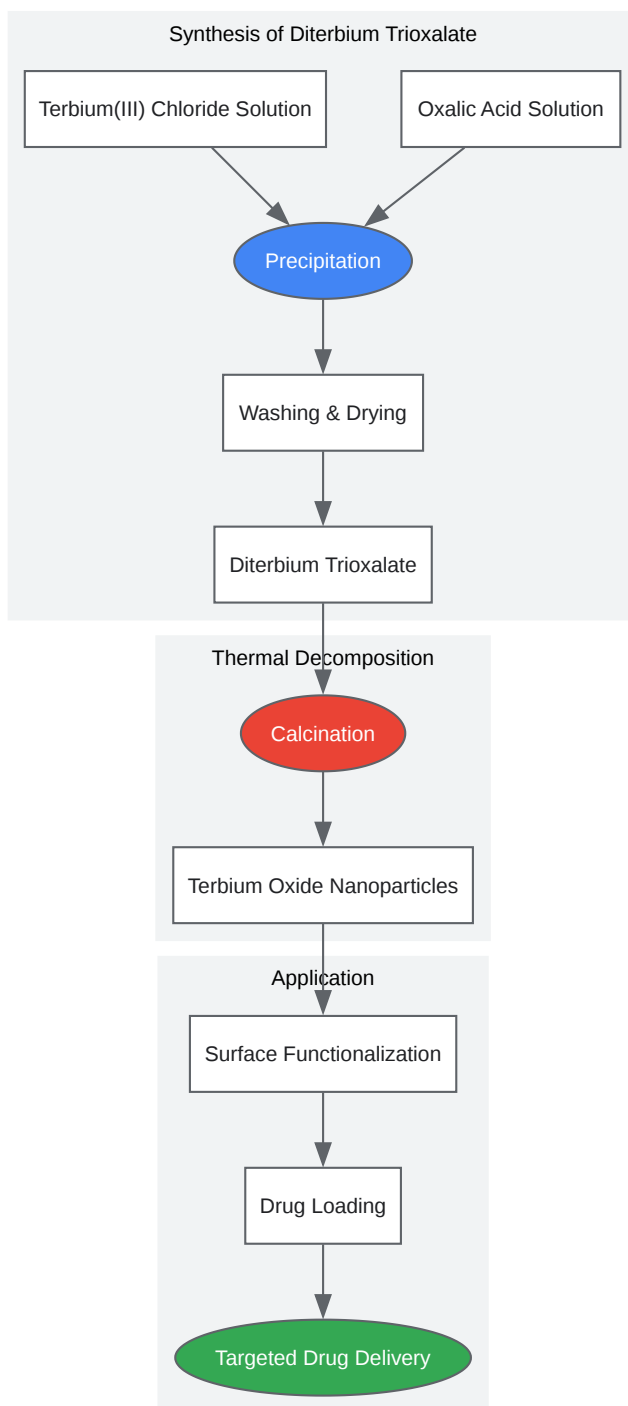
Diterbium trioxalate serves as a critical precursor for the synthesis of various terbium-based materials with applications in diverse fields.

- **Phosphor Synthesis:** Terbium-based phosphors, which exhibit strong green luminescence, are used in fluorescent lighting and displays. **Diterbium trioxalate** is a common starting material for the production of these phosphors.
- **Precursor for Terbium Oxides:** High-purity terbium oxides, such as Tb₄O₇, are produced by the calcination of **diterbium trioxalate**.^[1] These oxides are used in solid-state devices and as catalysts.
- **Nanoparticle Synthesis:** **Diterbium trioxalate** is a precursor for the synthesis of terbium-based nanoparticles. These nanoparticles are being investigated for various biomedical applications, including bioimaging, biosensing, and drug delivery, due to their unique luminescent and magnetic properties.

Visualizations

Experimental Workflow: Synthesis of Terbium Oxide Nanoparticles

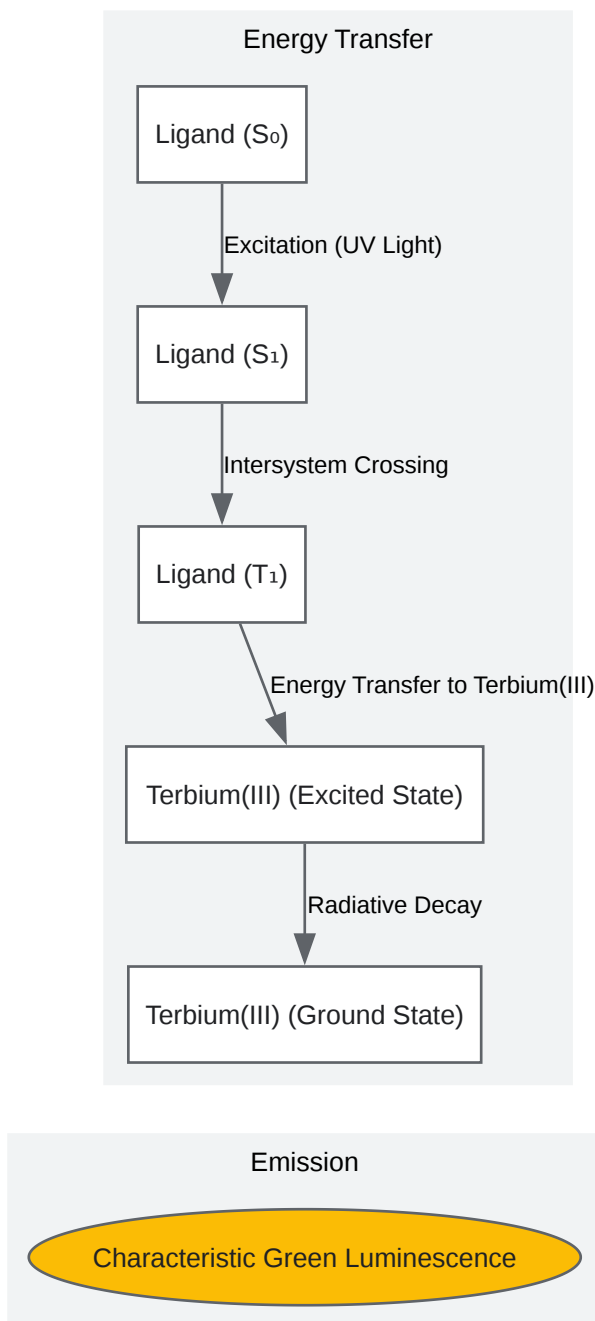
Workflow for Terbium Oxide Nanoparticle Synthesis

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Caption: A logical workflow for the synthesis of terbium oxide nanoparticles from **diterbium trioxalate** and their subsequent application in targeted drug delivery.

Signaling Pathway: Lanthanide-Sensitized Luminescence

Principle of Lanthanide-Sensitized Luminescence

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